

Validating the Specificity of Thrombospondin-1 (1016-1021) Peptide: A Comparative Guide

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Compound of Interest

Compound Name: *Thrombospondin-1 (1016-1021)*
(human, bovine, mouse)

Cat. No.: *B118525*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive framework for validating the binding specificity of the Thrombospondin-1 (1016-1021) peptide. It is designed to offer an objective comparison between this peptide, its known CD47-agonist counterpart, and a negative control, supported by detailed experimental protocols and data presentation.

The Thrombospondin-1 (TSP-1) (1016-1021) peptide, with the amino acid sequence Arg-Phe-Tyr-Val-Val-Met (RFYVVM)[1][2], is a truncated fragment of the full-length TSP-1 protein. Literature suggests that this peptide is devoid of CD47-binding activity[3][4][5]. To experimentally verify this specificity, a direct comparison with a known CD47-binding peptide and a scrambled control is essential. This guide outlines the necessary peptides, experimental setups, and expected outcomes to rigorously assess the specificity of the TSP-1 (1016-1021) peptide.

Peptide Comparison

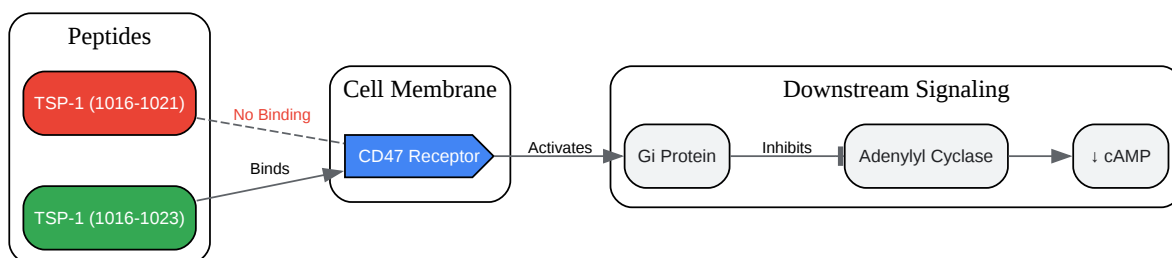
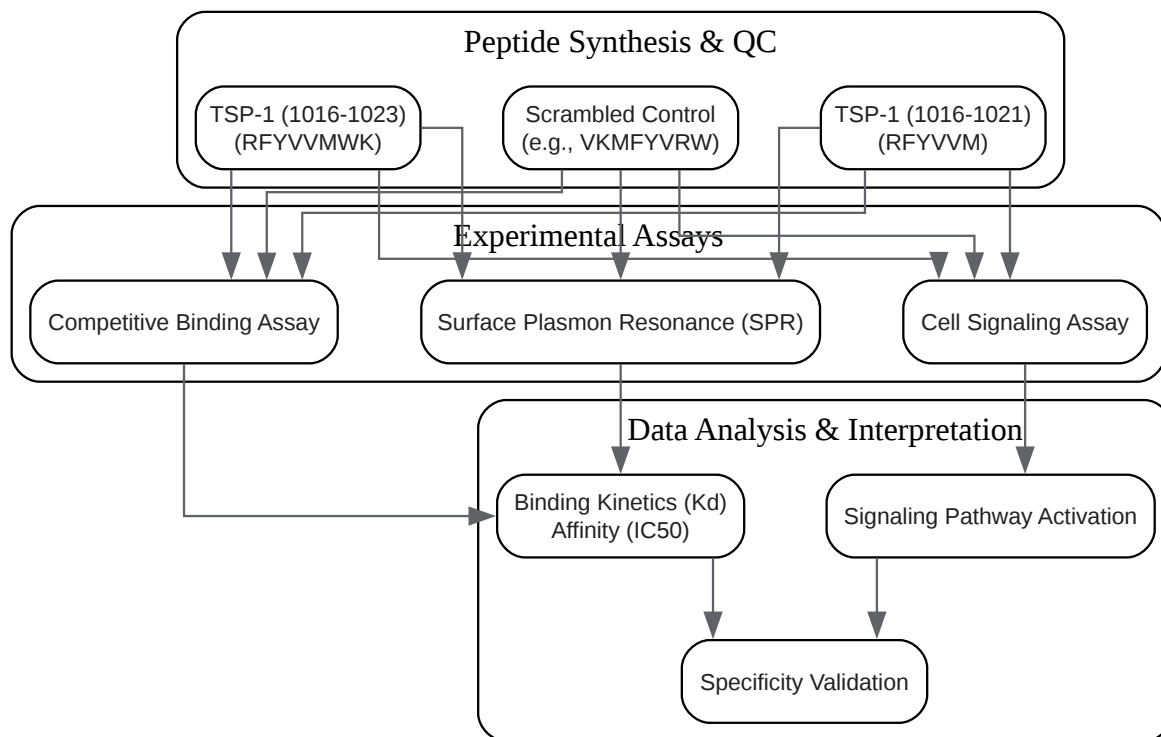
For a robust validation of specificity, three key peptides are required: the peptide of interest, a positive control, and a negative control.

Peptide Name	Sequence	Expected CD47 Binding
Thrombospondin-1 (1016-1021)	RFYVVM	None
Thrombospondin-1 (1016-1023) / 4N1K	RFYVVMWK	Yes
Scrambled Peptide Control	(e.g., VKMFYVRW)	None

The Thrombospondin-1 (1016-1023) peptide, also known as 4N1K, contains the additional Trp-Lys sequence and is a well-established CD47 agonist[6][7][8]. A scrambled peptide, with the same amino acid composition as the active peptide but in a randomized sequence, serves as an ideal negative control to account for non-specific effects.

Experimental Validation Workflow

A multi-faceted approach employing biophysical and cell-based assays is recommended to validate the binding specificity of the TSP-1 (1016-1021) peptide.



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